

# what to do if picric acid crystallizes around container lid

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## Compound of Interest

Compound Name: *Picric acid*

Cat. No.: *B1683659*

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## Technical Support Center: Picric Acid Crystallization

For immediate assistance with crystallized **picric acid**, do not touch the container and contact your institution's Environmental Health & Safety (EHS) office or local emergency services.

This center provides troubleshooting guides and frequently asked questions for researchers, scientists, and drug development professionals who may encounter crystallized **picric acid**.

## Troubleshooting Guide: Crystallization of Picric Acid

If you observe crystals around the lid of a **picric acid** container, or if the acid inside appears dry, follow these steps immediately.

### IMMEDIATE ACTIONS:

- DO NOT TOUCH OR MOVE THE CONTAINER. Any friction or shock to a container of dry **picric acid** can cause an explosion.[1][2][3] Crystals may have formed in the threads of the cap, and attempting to open it could be extremely dangerous.[1]
- Secure the Area: Immediately restrict access to the area where the container is located.[3]

- **Notify Personnel:** Alert everyone in the immediate vicinity and your laboratory supervisor.
- **Contact EHS:** Contact your institution's Environmental Health & Safety (EHS) office or the relevant safety authority immediately. They are trained to handle such situations.<sup>[4]</sup>
- **Provide Information:** Be prepared to provide details about the container, including its age if known.

If Crystals are on the Exterior of a Sealed Container:

- If it is safe to do so without moving the container, you can lightly mist the external crystals with water from a spray bottle. This should only be done after the area is secured and you have been advised to do so by EHS.

## Frequently Asked Questions (FAQs)

Q1: What is **picric acid** and why is it a hazard when it crystallizes?

A1: **Picric acid**, or 2,4,6-trinitrophenol, is a yellow crystalline solid used in various laboratory applications.<sup>[3]</sup> While it is relatively safe when hydrated with at least 30% water, it becomes a powerful explosive when it dries out (less than 10% water).<sup>[2][5][6]</sup> Dry **picric acid** is highly sensitive to shock, friction, and heat.<sup>[2][5][6]</sup>

Q2: How can I tell if my **picric acid** has become dangerous?

A2: Visually inspect the container without moving it. Signs of danger include:

- Visible crystals of **picric acid** on the outside of the container or around the lid.
- The contents of the container appearing as a dry, crystalline solid rather than a wet slurry.

Q3: Can I rehydrate the **picric acid** myself?

A3: No. Do not attempt to open the container or rehydrate the **picric acid** yourself. This is an extremely hazardous operation that should only be performed by trained professionals, such as a bomb squad or a specialized hazardous materials team.<sup>[1][7]</sup>

Q4: What happens when **picric acid** reacts with other materials?

A4: **Picric acid** can form highly sensitive and explosive metal picrate salts when it comes into contact with metals such as copper, lead, zinc, and iron.[2][8] It can also form dangerous salts with ammonia and concrete.[2][8] For this reason, never use metal spatulas or store **picric acid** in containers with metal caps.[6]

Q5: How should I store **picric acid** to prevent crystallization?

A5: To prevent **picric acid** from drying out:

- Always ensure it is stored with a layer of water on top.
- Inspect your inventory of **picric acid** regularly (e.g., every six months) to check the water level and look for any signs of crystallization.
- Store in its original container in a cool, dry, and well-ventilated area, away from heat sources.  
[9]
- Dispose of **picric acid** that is more than two years old.[9]

## Data Presentation

The hazard level of **picric acid** is directly related to its water content. The following table summarizes these hazard levels based on available safety information.

Water Content (% by weight)	Hazard Classification	Properties and Risks
> 30%	Flammable Solid	Considered relatively safe to handle with standard precautions. <a href="#">[2]</a>
10% - 30%	Dangerously Reactive	Increased sensitivity to shock, friction, and heat. <a href="#">[2]</a>
< 10%	High Explosive	Extremely sensitive to shock, friction, and heat; poses a severe explosion hazard. <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Dry	High Explosive	Highly unstable and can be detonated by slight disturbances. <a href="#">[2]</a>

Detonation Velocity:

Explosive	Test Density (g/cm <sup>3</sup> )	Detonation Velocity (m/s)
Picric Acid	1.70	7,350 <a href="#">[10]</a>
Ammonium Picrate (Dunnite)	1.60	7,150 <a href="#">[10]</a>

## Experimental Protocols

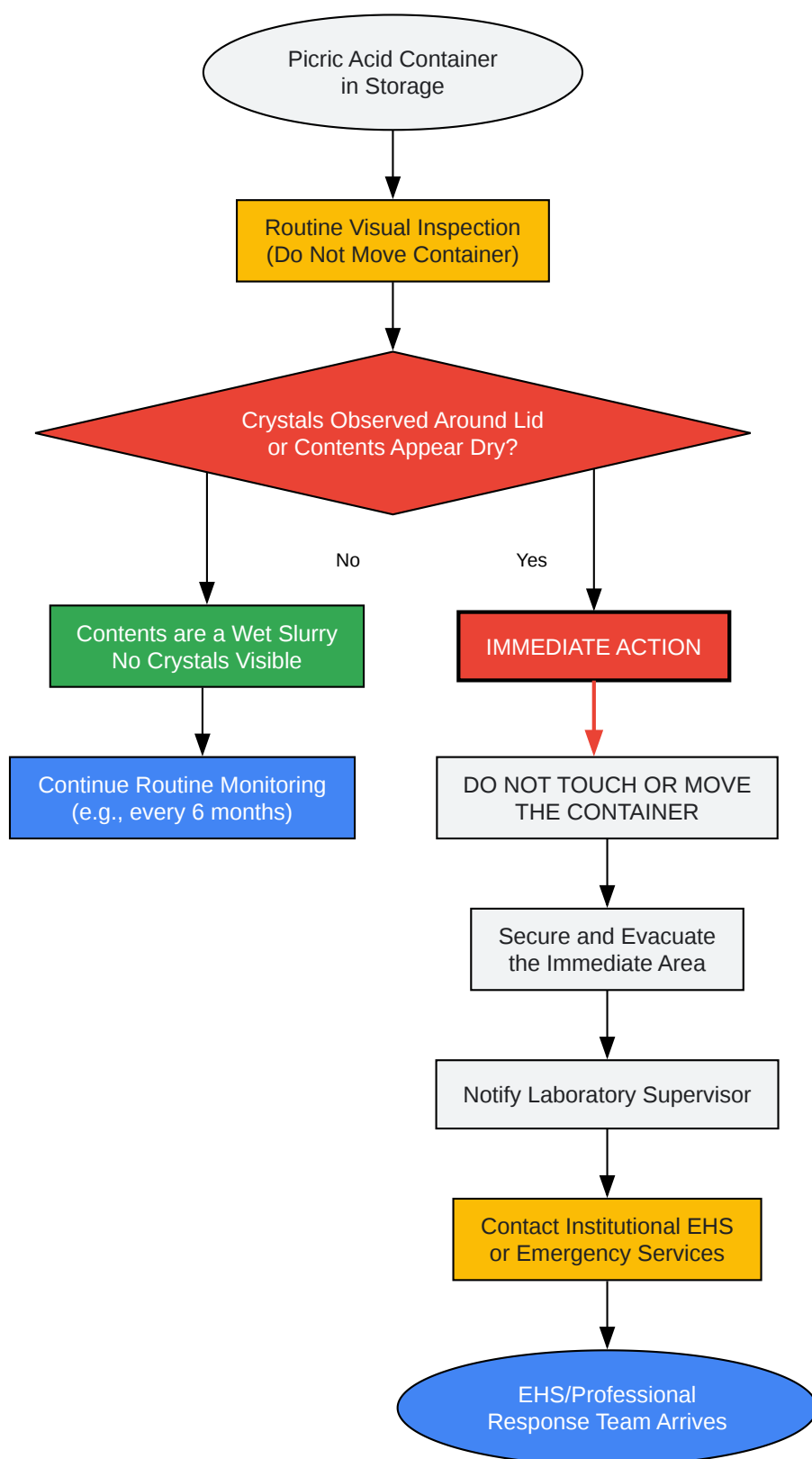
Note: The following is an overview of a professional decontamination and rehydration protocol and is not intended to be performed by laboratory personnel. This information is for educational purposes to understand the process undertaken by trained professionals.

### Professional Decontamination and Rehydration Protocol Overview

- **Site Assessment and Isolation:** The trained professionals will first assess the situation and establish a secure perimeter.

- Remote Procedures: If possible, robotic or remote handling equipment will be used to minimize risk to personnel.
- Wetting of External Crystals: If crystals are present on the exterior of the container, they will be wetted remotely with a fine mist of water.
- Container Immersion: In some cases, the entire container may be submerged in a larger vessel of water. This allows water to slowly penetrate the cap threads and rehydrate the contents. To enhance this process, ice may be added to the water to cause the container to shrink slightly, aiding water ingress. This process can take several days.[\[11\]](#)
- Remote Opening: Once the contents are believed to be sufficiently wetted, the container will be opened remotely.
- Verification and Neutralization: The contents will be verified to be fully rehydrated. The **picric acid** may then be neutralized to a non-explosive form before disposal.
- Disposal: The rehydrated or neutralized **picric acid** will be disposed of as hazardous waste according to regulations.

## Visualizations



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Caption: Decision workflow for handling **picric acid** with suspected crystallization.

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